Application Notes & Protocols: 5-Methoxyindole-3-acetonitrile in Novel Compound Development

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Compound of Interest

Compound Name:	*5-Methoxyindole-3-acetonitrile*
CAS No.:	*2436-17-1*
Cat. No.:	*B1351729*

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Foreword: The Strategic Value of a Privileged Scaffold

In the landscape of modern drug discovery, the indole nucleus stands as a "privileged scaffold"—a molecular framework that is a recurring motif in a multitude of natural products and pharmacologically active compounds.[1][2] Its inherent biological relevance, stemming from its resemblance to the amino acid tryptophan, makes it an exceptional starting point for the synthesis of novel therapeutics. **5-Methoxyindole-3-acetonitrile** is not merely another indole derivative; it is a strategically functionalized building block, offering multiple reaction handles for the medicinal chemist. The electron-donating methoxy group at the 5-position enhances the reactivity of the indole ring, while the versatile acetonitrile moiety at the 3-position serves as a linchpin for a wide array of chemical transformations.[1][2]

This guide eschews a simple recitation of facts. Instead, it is designed to provide researchers, scientists, and drug development professionals with the foundational logic, field-tested protocols, and critical insights required to harness the full synthetic potential of **5-Methoxyindole-3-acetonitrile**. We will explore its application in constructing diverse molecular

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architectures, from tryptamine analogs to potential therapeutics for diabetic complications, grounding each protocol in the principles of chemical reactivity and strategic synthesis.

Section 1: Core Characteristics and Handling

A thorough understanding of the starting material is the bedrock of successful synthesis. **5-Methoxyindole-3-acetonitrile** is a stable, crystalline solid, but adherence to proper handling and storage protocols is paramount for ensuring its integrity and for laboratory safety.

Physicochemical Properties

Property	Value	Source
CAS Number	2436-17-1	[3][4][5]
Molecular Formula	$C_{11}H_{10}N_2O$	[1][3][6]
Molecular Weight	186.21 g/mol	[1][3][6]
Appearance	White to off-white or light brown solid/powder	[1][7]
Melting Point	65-69 °C	[1][8]
Boiling Point	408.3 °C at 760 mmHg	
Solubility	Soluble in methanol, acetonitrile, DMF, and other common organic solvents. Insoluble in water.	[9]
Storage	Store at 2°C - 8°C, protect from light.	

Safety & Handling

5-Methoxyindole-3-acetonitrile is classified as an irritant. Standard laboratory safety practices are required.

- Hazard Statements: H315 (Causes skin irritation), H319 (Causes serious eye irritation), H335 (May cause respiratory irritation).[4][10]

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- Precautionary Measures:
  - Always handle in a well-ventilated fume hood.[10][11]
  - Wear appropriate Personal Protective Equipment (PPE): safety goggles, nitrile gloves, and a lab coat.[10][11]
  - Avoid inhalation of dust and contact with skin and eyes.[10]
  - In case of contact, rinse the affected area thoroughly with water. Seek medical attention if irritation persists.[11]

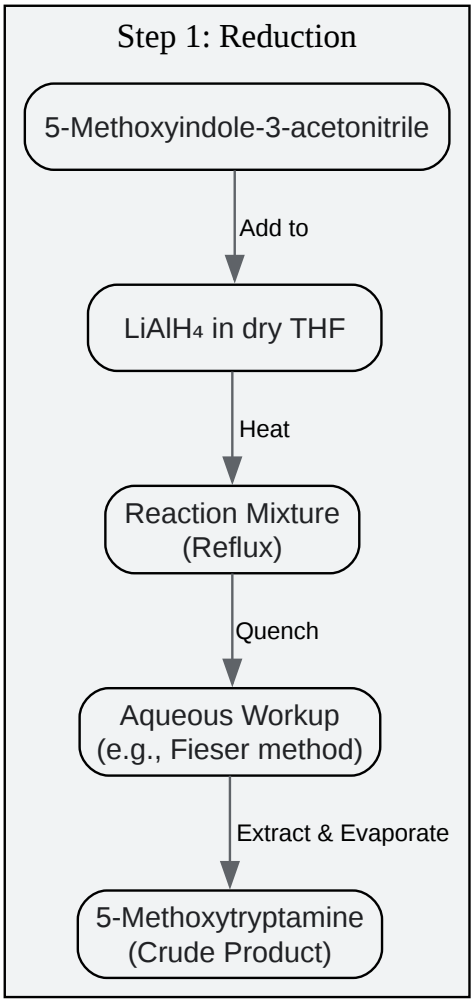
Section 2: Application Protocol I: Synthesis of Tryptamine Analogs

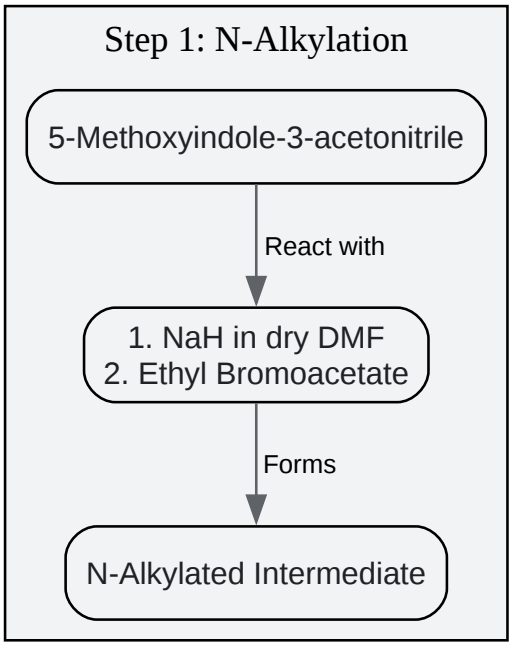
Objective: To demonstrate the conversion of the acetonitrile group into a primary amine, a foundational step for creating a diverse library of tryptamine derivatives. This protocol outlines the synthesis of 5-methoxytryptamine, a key intermediate for many neurologically active compounds.

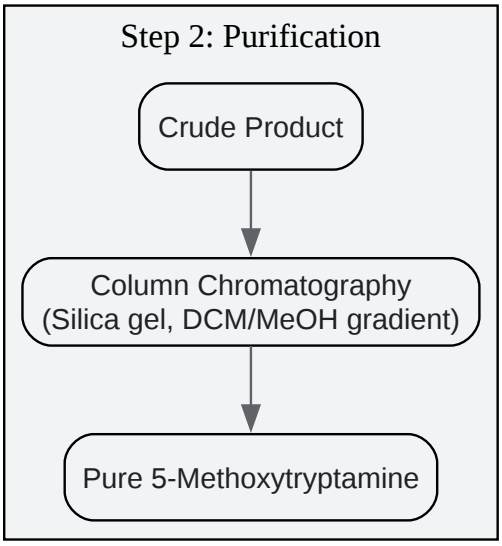
Causality & Rationale: The nitrile group is a versatile functional handle that can be readily reduced to a primary amine. Lithium aluminum hydride ($LiAlH_4$) is a potent reducing agent chosen for its efficacy in this transformation, providing a clean and high-yielding conversion. This amine can then be further functionalized, for instance, via alkylation or acylation, to explore structure-activity relationships (SAR).

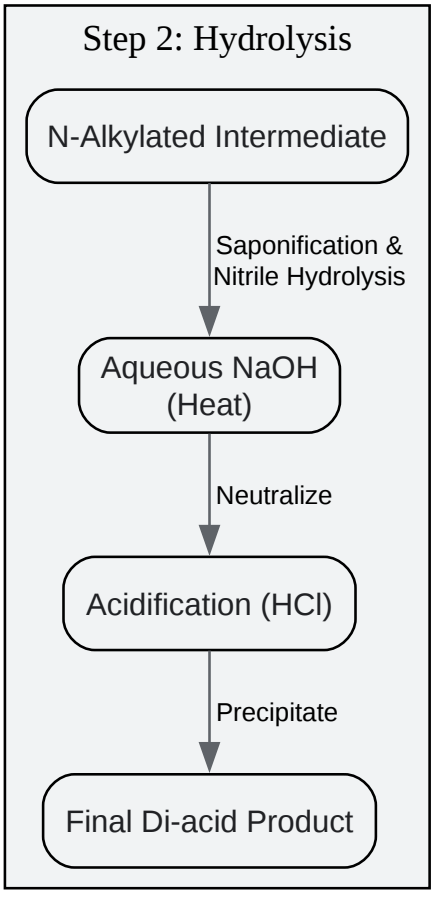
Workflow: Reduction of Nitrile to Primary Amine

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